

Technical Monograph: Stearyl Linoleate in Advanced Lipid Formulations

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Compound of Interest

Compound Name: Stearyl linolenate

CAS No.: 17673-60-8

Cat. No.: B098550

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Executive Technical Clarification

Critical Note on Nomenclature: The CAS number 17673-53-9 corresponds to Stearyl Linoleate (Octadecyl (9Z,12Z)-octadeca-9,12-dienoate), a di-unsaturated wax ester.^{[1][2]}

- Stearyl Linoleate (C₃₆H₆₈O₂): CAS 17673-53-9 (Focus of this guide).^{[1][2][3]}
- **Stearyl Linolenate** (C₃₆H₆₆O₂): CAS 17673-60-8 (Tri-unsaturated).^{[1][2]}

This guide strictly profiles the CAS-specified compound, Stearyl Linoleate, a critical "soft wax" used to modulate crystallinity in lipid nanoparticles (LNPs) and enhance permeability in topical formulations.^{[1][2]}

Chemical Identity & Physicochemical Profile

Stearyl linoleate is a long-chain wax ester formed by the esterification of stearyl alcohol (C₁₈:^{[1][2]}0) and linoleic acid (C₁₈:2, n-6).^{[1][2]} Unlike saturated wax esters (e.g., stearyl stearate, MP ~60°C) which form brittle, highly crystalline lattices, stearyl linoleate possesses a low melting point and semi-solid behavior due to the cis-double bonds in the linoleic moiety.^{[1][2]}

Property	Specification
Chemical Name	Octadecyl (9Z,12Z)-octadeca-9,12-dienoate
CAS Number	17673-53-9
Molecular Formula	C ₃₆ H ₆₈ O ₂
Molecular Weight	532.93 g/mol
Physical State (25°C)	Semi-solid / Low-melting solid
Melting Point	36°C – 38°C (Body Temperature Range)
Solubility	Soluble in chloroform, hexane, toluene; Insoluble in water
LogP	~15.7 (Highly Lipophilic)
Oxidation Risk	Moderate (Contains bis-allylic protons)

Synthesis & Purification Strategies

For research-grade applications requiring >99% purity (free of free fatty acids), chemical synthesis via acid chlorides or Steglich esterification is preferred over enzymatic routes due to higher conversion rates and easier purification.[\[1\]](#)[\[2\]](#)

Protocol: Steglich Esterification (High Purity)

This method avoids harsh thermal conditions, preserving the cis-configuration of the double bonds.[\[1\]](#)

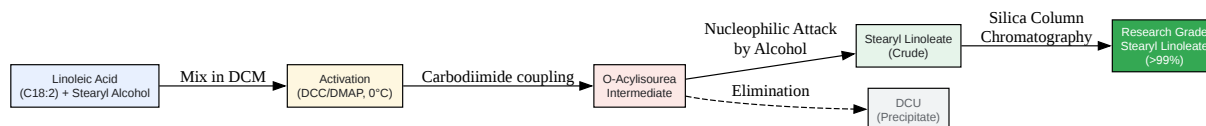
Reagents:

- Linoleic Acid (1.0 eq)[\[1\]](#)[\[2\]](#)
- Stearyl Alcohol (1.1 eq)[\[1\]](#)[\[2\]](#)
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.1 eq)[\[1\]](#)[\[2\]](#)
- DMAP (4-Dimethylaminopyridine) (0.1 eq)[\[1\]](#)[\[2\]](#)

- Solvent: Dry Dichloromethane (DCM)[1][2]

Workflow:

- Dissolution: Dissolve Linoleic Acid and Stearyl Alcohol in dry DCM under Nitrogen atmosphere.
- Activation: Add DMAP (catalyst).
- Coupling: Dropwise addition of DCC solution at 0°C. Stir at Room Temp (RT) for 12–24 hours.
- Filtration: Filter off the precipitated Dicyclohexylurea (DCU) byproduct.
- Wash: Wash filtrate with 0.5N HCl, saturated NaHCO₃, and brine.
- Purification: Silica gel column chromatography (Hexane:Ethyl Acetate 95:5).



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Figure 1: Steglich esterification pathway for the synthesis of Stearyl Linoleate.

Application in Drug Delivery: The "Imperfection" Theory

In Solid Lipid Nanoparticles (SLNs), a perfect crystal lattice (formed by saturated waxes like Cetyl Palmitate) often leads to drug expulsion during storage.[1] As the lipid recrystallizes into a stable

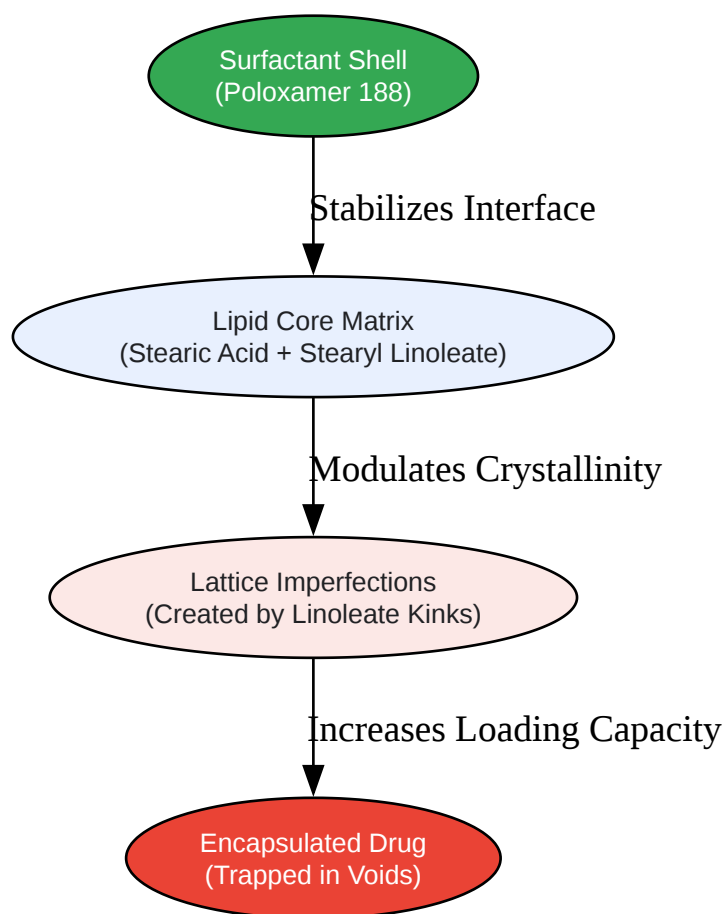
-form, the drug is squeezed out.[1][2]

Stearyl Linoleate acts as a Crystallinity Modifier. Its "kinked" unsaturated chain disrupts the ordered packing of the lipid matrix without making it fully liquid (like an oil).[1] This creates "nanoscopic imperfections" or voids within the solid core where drug molecules can reside, significantly improving Drug Loading (DL) and Encapsulation Efficiency (EE).[1]

Formulation Protocol: Nanostructured Lipid Carrier (NLC)

Objective: Encapsulate a lipophilic drug (e.g., Retinyl Palmitate) using Stearyl Linoleate.[1]

- Lipid Phase:
 - Solid Lipid: Stearic Acid (70%)[1][2]
 - Liquid/Semi-solid Lipid: Stearyl Linoleate (30%)[1]
 - Drug: 5% w/w of total lipid.
 - Melt at 75°C.
- Aqueous Phase:
 - Surfactant: Poloxamer 188 (2% w/v) in Milli-Q water.[1][2]
 - Heat to 75°C.
- Pre-Emulsion:
 - Add Aqueous phase to Lipid phase under high-shear stirring (Ultra-Turrax, 10,000 rpm, 5 min).
- Homogenization:
 - Pass through High-Pressure Homogenizer (HPH) at 500 bar (3 cycles).
- Solidification:
 - Cool rapidly to 4°C to fix the "imperfect" crystal lattice.



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Figure 2: Mechanism of Stearyl Linoleate in enhancing drug loading within Nanostructured Lipid Carriers (NLCs).[1][2]

Analytical Characterization Protocols

To validate "Research Grade" status, the following metrics must be met.

A. Proton NMR (^1H -NMR)

Used to confirm the ester bond and the integrity of the double bonds (absence of oxidation).[1]

- Solvent: CDCl_3
- Key Signals:
 - 5.35 ppm (Multiplet): Vinyl protons ($-\text{CH}=\text{CH}-$).[1][2] Integration should match 4H.

- 4.05 ppm (Triplet):
-methylene protons of the alcohol part ($-\text{CH}_2-\text{O}-\text{CO}-$).[\[1\]](#)[\[2\]](#)
- 2.77 ppm (Triplet): Bis-allylic protons ($=\text{CH}-\text{CH}_2-\text{CH}=\text{}$).[\[1\]](#)[\[2\]](#) Critical: Loss of this peak indicates oxidation.
- 2.29 ppm (Triplet):
-methylene protons of the acid part ($-\text{CH}_2-\text{COO}-$).[\[1\]](#)[\[2\]](#)

B. Differential Scanning Calorimetry (DSC)

Used to determine the melting behavior and polymorphism.

- Protocol: Heat from -20°C to 100°C at $5^{\circ}\text{C}/\text{min}$.
- Expected Result: A sharp endothermic peak at $36\text{--}38^{\circ}\text{C}$. Broadening indicates impurities (free fatty acids) or partial oxidation.[\[1\]](#)

C. Gas Chromatography (GC-FID)

For quantitative purity assessment.[\[1\]](#)[\[2\]](#)

- Derivatization: Not required for wax esters if high-temp column is used, but transesterification to FAMES (Fatty Acid Methyl Esters) and Fatty Alcohols is often performed for component verification.[\[1\]](#)[\[2\]](#)
- Column: DB-5ht (High temperature).[\[1\]](#)

Stability & Storage

Stearyl linoleate contains a bis-allylic methylene group (at C-11 of the linoleic chain), which is highly susceptible to hydrogen abstraction and free radical oxidation.[\[1\]](#)[\[2\]](#)

- Storage: -20°C under Argon or Nitrogen atmosphere.
- Additives: For formulation use, add 0.05% BHT (Butylated Hydroxytoluene) or
-Tocopherol to prevent autoxidation.[\[1\]](#)[\[2\]](#)

- Handling: Avoid heating above 60°C in open air.

References

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